

Citreoviridin-13C23: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Citreoviridin-13C23

Cat. No.: B15134970

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This technical guide provides an in-depth overview of **Citreoviridin-13C23**, a uniformly carbon-13 labeled isotopologue of the mycotoxin Citreoviridin. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its properties, mechanism of action, and relevant experimental protocols.

Core Data Presentation

The following table summarizes the key quantitative data for Citreoviridin and its 13C-labeled counterpart.

Property	Citreoviridin	Citreoviridin-13C23	Data Source
CAS Number	25425-12-1	25425-12-1 (for the unlabeled compound)	PubChem[1], Cayman Chemical[2]
Molecular Formula	C ₂₃ H ₃₀ O ₆	¹³ C ₂₃ H ₃₀ O ₆	PubChem[1]
Molecular Weight	402.48 g/mol	425.49 g/mol	LKT Labs[3], Calculated

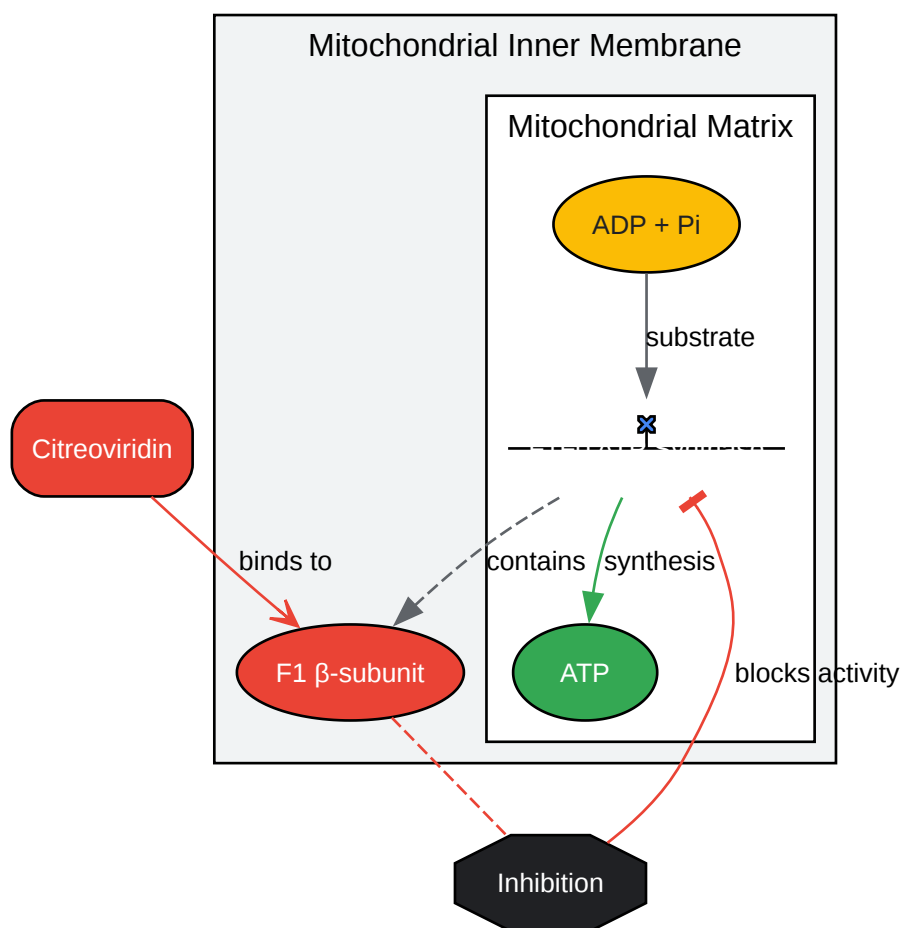
Note: The molecular weight of **Citreoviridin-13C23** is calculated based on the atomic masses of Carbon-13 (13.00335 u), Hydrogen-1 (~1.008 u), and Oxygen-16 (~15.995 u).

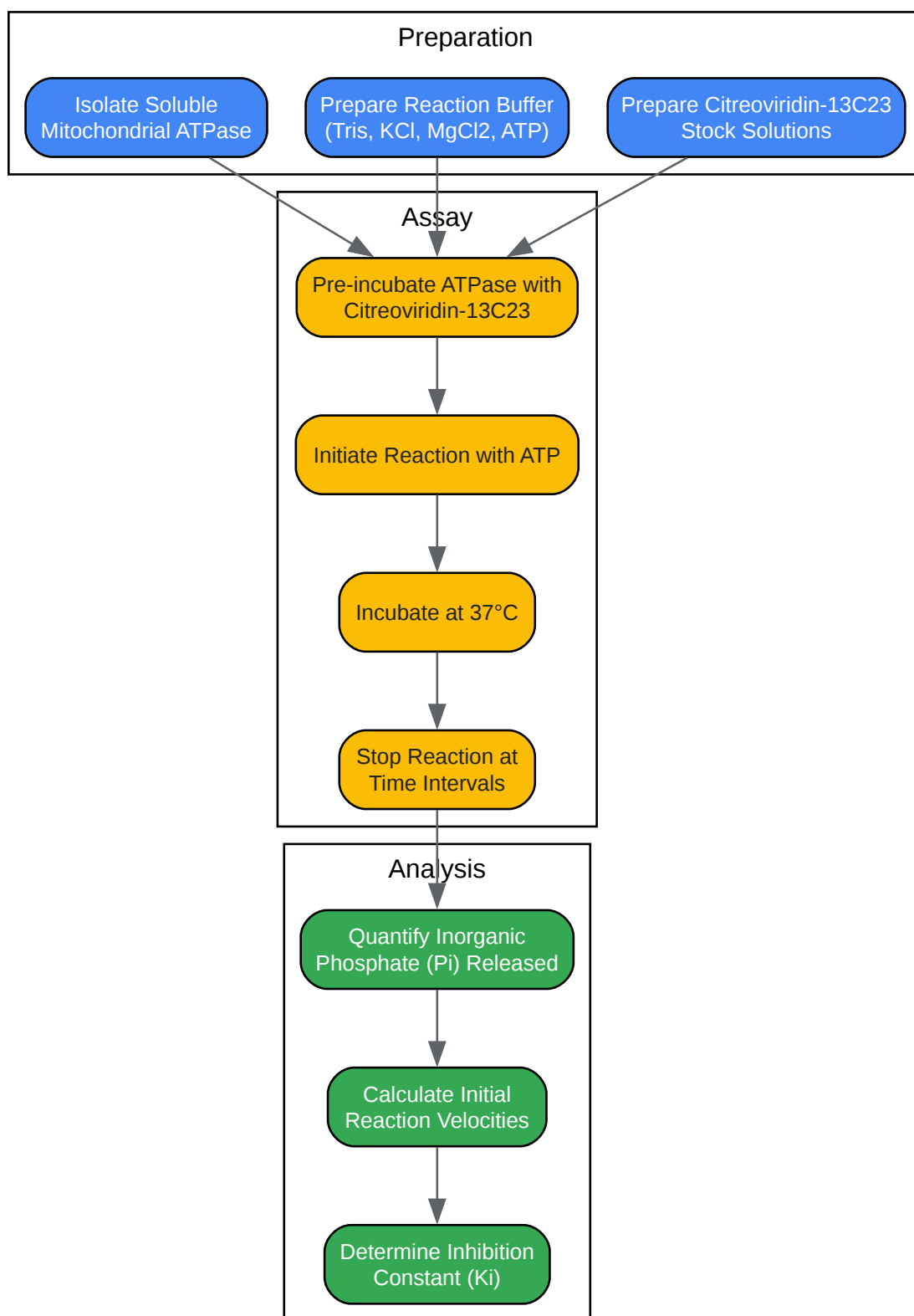
Mechanism of Action: Inhibition of Mitochondrial ATP Synthase

Citreoviridin is a potent and specific inhibitor of the mitochondrial F₁F₀-ATP synthase (also known as Complex V). Its primary mechanism of action involves binding to the β subunit of the F₁ particle of the ATP synthase complex. This binding event disrupts the catalytic cycle of ATP synthesis and hydrolysis.

Interestingly, studies have shown that Citreoviridin acts as an uncompetitive inhibitor of ATP hydrolysis. This suggests that it binds to the enzyme-substrate complex, preventing the release of the product. The inhibition of ATP synthase leads to a disruption of cellular energy metabolism, which is the basis for its toxic effects.

Below is a diagram illustrating the signaling pathway of Citreoviridin's inhibitory action.





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References

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